

"Ethyl 2-acetyl-3-(dimethylamino)acrylate" molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 2-acetyl-3-(dimethylamino)acrylate

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An In-depth Technical Guide to Ethyl 2-acetyl-3-(dimethylamino)acrylate

This technical guide provides a comprehensive overview of **Ethyl 2-acetyl-3-(dimethylamino)acrylate**, a versatile organic compound with applications in chemical synthesis and potential relevance in drug development. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Molecular Data

The fundamental properties of **Ethyl 2-acetyl-3-(dimethylamino)acrylate** are summarized in the table below, providing a quick reference for its molecular characteristics.

Property	Value
Molecular Formula	C ₉ H ₁₅ NO ₃
Molecular Weight	185.22 g/mol

Synthesis and Experimental Protocols

Ethyl 2-acetyl-3-(dimethylamino)acrylate is a key intermediate in the synthesis of various heterocyclic compounds, particularly pyrimidine derivatives. The synthesis of this compound

and its analogues generally involves a condensation reaction. Below is a representative experimental protocol for the synthesis of a structurally related compound, which can be adapted for the synthesis of the title compound.

Synthesis of a 3-(N,N-dimethylamino)acrylate Derivative

This protocol outlines the synthesis of a 3-(N,N-dimethylamino)acrylate derivative, which follows a similar synthetic logic to that of **Ethyl 2-acetyl-3-(dimethylamino)acrylate**.

Materials:

- Ethyl acetate
- Sodium ethoxide
- Ethyl formate
- Dimethylamine hydrochloride
- Tetrahydrofuran (THF)
- Carbon monoxide (CO)

Procedure:

- In an autoclave, a mixture of ethyl acetate (1 mol), sodium ethoxide (1.2 mol), and ethyl formate (0.1 mol) is prepared in a tetrahydrofuran solution containing dimethylamine (1.2 mol).
- Carbon monoxide is introduced into the autoclave, and the pressure is controlled at 30 bar.
- The reaction mixture is heated to 40°C and stirred for 3 hours, or until the CO pressure no longer declines.
- After cooling to room temperature, the mixture is filtered.
- The filtrate is subjected to vacuum distillation to isolate the crude 3-N,N-dimethylamino ethyl acrylate product.

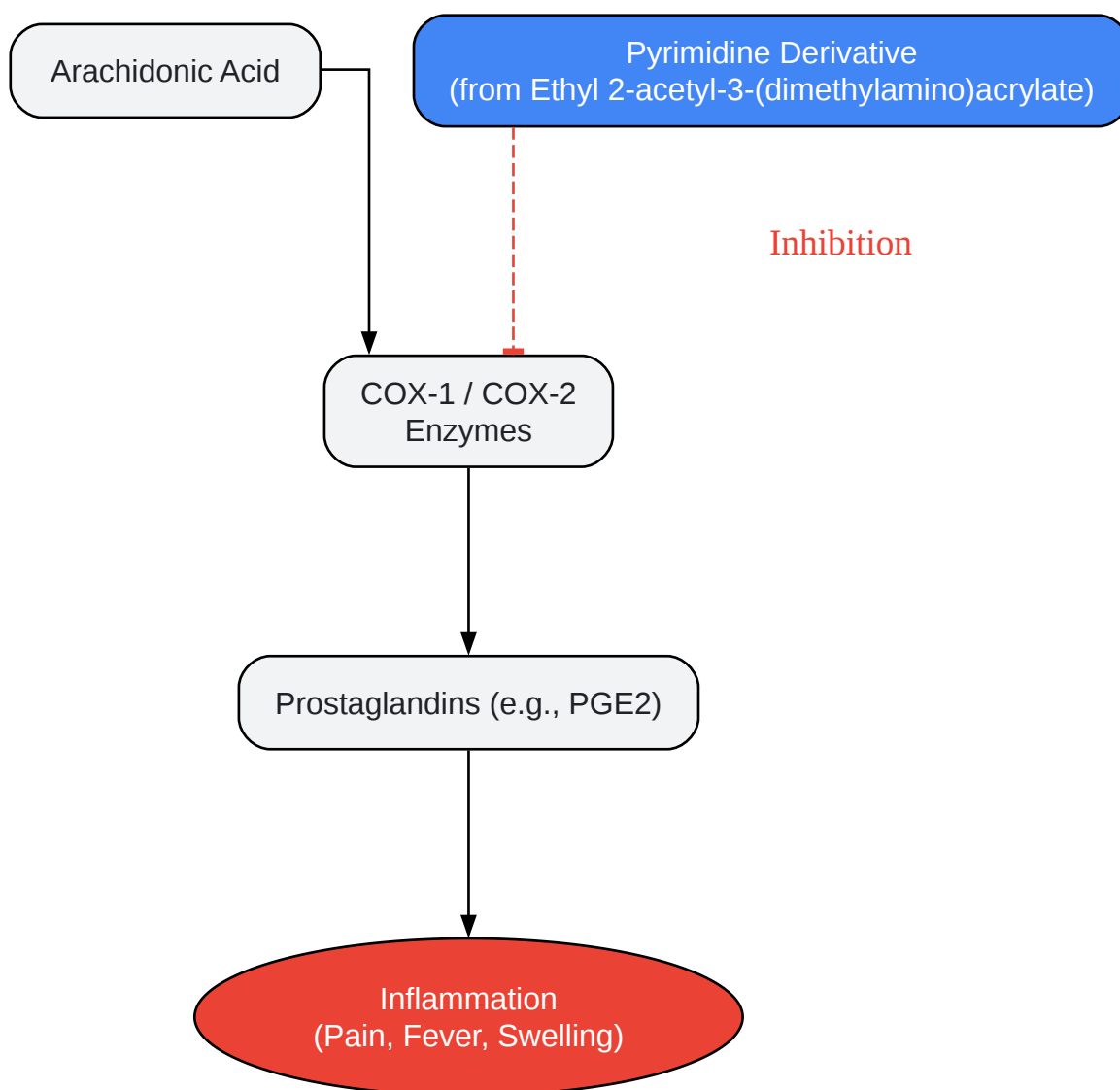
- The crude product is then mixed with a polymerization inhibitor, such as 2,2,6,6-tetramethylpiperidine 1-oxyl (TEMPO).
- A final fractional distillation under reduced pressure (e.g., 82-86°C at 5 mmHg) is performed to yield the purified product.[\[1\]](#)[\[2\]](#)

Application in Drug Development: A Precursor to Anti-Inflammatory Agents

Ethyl 2-acetyl-3-(dimethylamino)acrylate serves as a valuable precursor for the synthesis of pyrimidine derivatives, a class of compounds known for their wide range of pharmacological activities, including anti-inflammatory effects.[\[3\]](#)[\[4\]](#)[\[5\]](#) The anti-inflammatory mechanism of many pyrimidine-based compounds is linked to the inhibition of cyclooxygenase (COX) enzymes, which are key in the inflammatory cascade.[\[3\]](#)

Proposed Anti-Inflammatory Signaling Pathway

The following diagram illustrates the proposed mechanism of action for a pyrimidine derivative synthesized from **Ethyl 2-acetyl-3-(dimethylamino)acrylate**, highlighting its role in the inhibition of the inflammatory pathway.



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Proposed anti-inflammatory mechanism of pyrimidine derivatives.

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